

Spectroscopic Identification of Triallylphenylstannane Reaction Intermediates: A Comparative Guide

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Compound of Interest

Compound Name: Stannane, triallylphenyl-

CAS No.: 19713-80-5

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Executive Summary & Rationale

In the development of pharmaceutical intermediates, Triallylphenylstannane ($\text{PhSn}(\text{allyl})_3$) has emerged as a compelling alternative to the traditional Allyltributylstannane ($\text{Bu}_3\text{Sn}(\text{allyl})$). While the tributyl variant is the historic gold standard for radical and Lewis acid-mediated allylations, it suffers from severe toxicity and difficult purification (the "grease" problem of organotins).

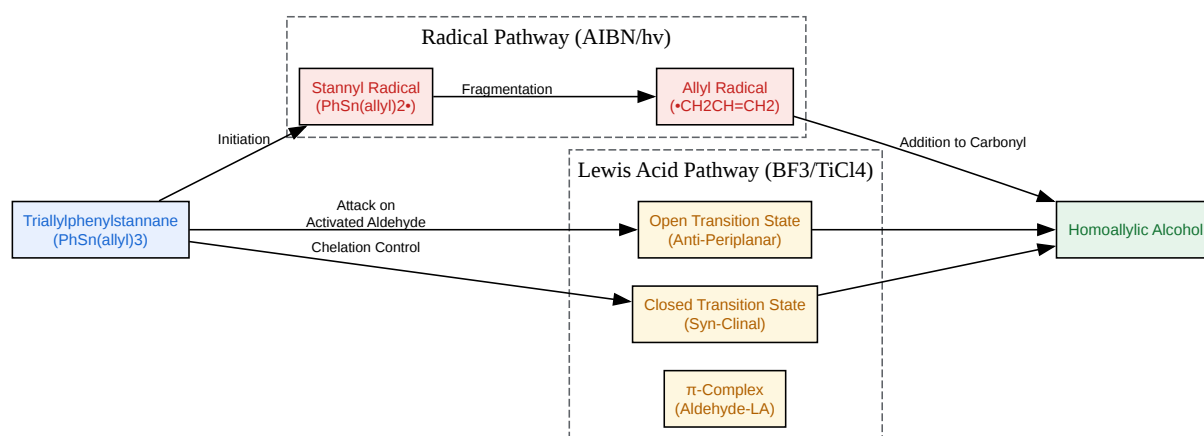
$\text{PhSn}(\text{allyl})_3$ offers a distinct advantage: the phenyl group alters the solubility profile of the tin byproducts, often allowing for precipitation or easier chromatographic separation. However, the identification of its reactive intermediates requires a modified spectroscopic approach due to the electronic shielding of the phenyl ring.

This guide compares the performance of ^{119}Sn NMR, ^1H NMR, and EPR in characterizing these transient species, demonstrating why ^{119}Sn NMR is the superior method for determining coordination geometry.

Mechanistic Pathways & Intermediate Targets

To identify intermediates, one must first define the target species. The reaction generally proceeds via two distinct pathways depending on the conditions (Radical vs. Lewis Acid).

Figure 1: Reaction Pathways and Intermediate Species[1]



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Caption: Dual mechanistic pathways for allylation. The radical pathway generates paramagnetic stannyl radicals, while the Lewis acid pathway involves diamagnetic coordination complexes.

Comparative Analysis of Spectroscopic Methods

The choice of spectroscopic technique depends on the lifetime and magnetic nature of the intermediate.

Method A: ^{119}Sn Nuclear Magnetic Resonance (The Gold Standard)

Tin-119 is the most powerful tool for this application due to its spin $\frac{1}{2}$, reasonable sensitivity (higher than ^{13}C), and enormous chemical shift range (>600 ppm).

Performance Comparison: PhSn(allyl)_3 vs. $\text{Bu}_3\text{Sn(allyl)}$

Feature	Triallylphenylstannane (PhSn)	Allyltributylstannane (Bu_3Sn)	Impact on Identification
Chemical Shift (δ)	Upfield Shifted (-40 to -150 ppm range)	Downfield (-10 to +20 ppm range)	Ph group shields the nucleus. Distinct region allows monitoring of mixed species.
Coordination Sensitivity	High. 5-coordinate intermediates shift ~100-200 ppm upfield.	High. Similar magnitude of shift.	Essential for detecting Lewis acid adducts.
Linewidth	Broader due to chemical exchange anisotropy of Ph ring.	Sharp lines. [1]	Bu_3Sn is easier to shim, but PhSn provides structural context via ring current.
Coupling ($^1J_{\text{Sn-C}}$)	Larger coupling constants to Ph ipso-carbon.	Smaller coupling to Bu carbons.	Ph-Sn coupling confirms the integrity of the reagent skeleton.

Key Insight: The phenyl group in PhSn(allyl)_3 causes a significant upfield shift (more negative ppm) compared to the butyl analog. If you observe a new signal appearing at -200 ppm to -300 ppm during a Lewis acid reaction, this indicates the formation of a hypervalent 5-coordinate tin intermediate [\[1\]](#).

Method B: Electron Paramagnetic Resonance (EPR)

Used exclusively for the Radical Pathway.

- Detection: Direct detection of the $\text{Ph(allyl)}_2\text{Sn}^\bullet$ radical.
- Hyperfine Coupling: The interaction with ^{117}Sn and ^{119}Sn isotopes ($I=1/2$) creates large hyperfine splitting (approx 1500-3000 Gauss).
- Comparison: The phenyl group delocalizes the spin density slightly more than the butyl group, leading to a smaller hyperfine coupling constant ($a(\text{Sn})$) for PhSn radicals compared to BuSn radicals. This reduction in $a(\text{Sn})$ is a definitive signature of the phenyl-substituted intermediate [2].

Experimental Protocol: Low-Temperature ^{119}Sn NMR Monitoring

This protocol is designed to trap the transient Lewis-acid complex of Triallylphenylstannane.

Reagents:

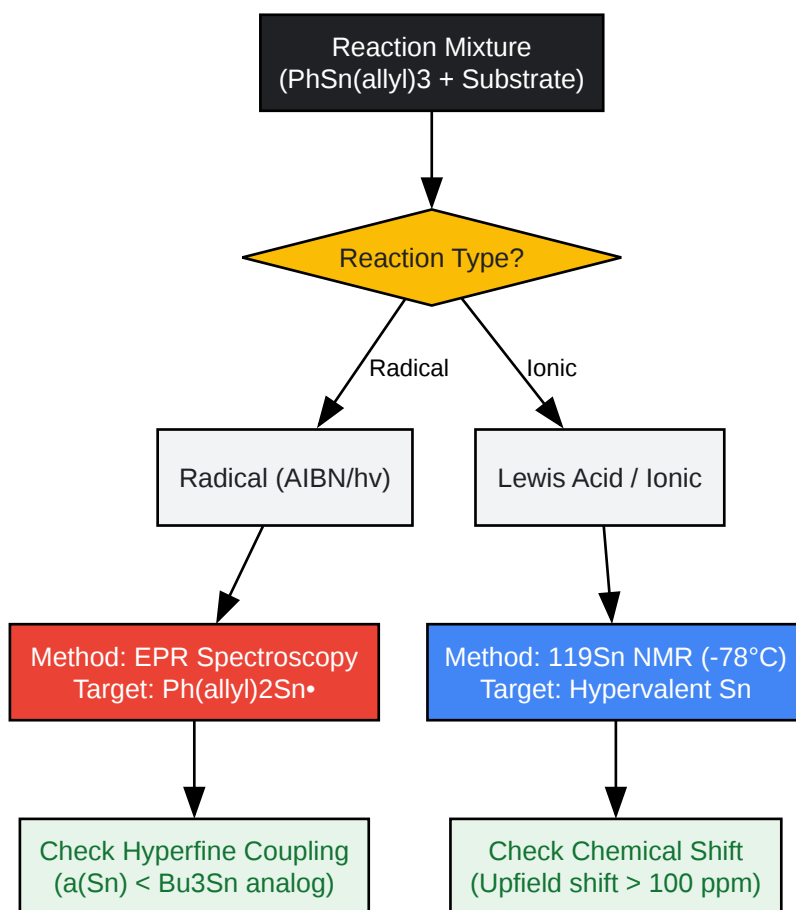
- Triallylphenylstannane (0.1 M in CD_2Cl_2)
- Benzaldehyde (1.0 equiv)
- $\text{BF}_3 \cdot \text{OEt}_2$ (1.0 equiv)
- Reference Standard: Tetramethyltin (Me_4Sn , $\delta = 0.0$ ppm)

Workflow:

- Preparation: In a glovebox, prepare a solution of Triallylphenylstannane in dry CD_2Cl_2 in a J-Young NMR tube.
- Baseline Acquisition: Cool the probe to -78°C . Acquire a baseline ^{119}Sn spectrum. Expect a signal around -60 to -80 ppm (approximate for PhSn(allyl)_3).
- Activation: Eject sample, quickly add Benzaldehyde and $\text{BF}_3 \cdot \text{OEt}_2$ via syringe through the septum. Shake vigorously at low temperature (dry ice bath).

- Monitoring: Re-insert into the pre-cooled probe. Acquire spectra every 5 minutes.
- Data Interpretation:
 - Disappearance: Loss of starting material peak.
 - Appearance: Look for a new peak in the -150 to -250 ppm region. This corresponds to the ate-complex or 5-coordinate intermediate where the Lewis acid coordinates to the aldehyde, and the tin interacts with the activated oxygen or fluorine [3].

Figure 2: Spectroscopic Decision Tree



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Caption: Decision matrix for selecting the correct spectroscopic method based on reaction type.

Technical Reference Data

The following table synthesizes expected NMR shifts based on substituent effects (Phenyl vs. Butyl).

Nucleus	Parameter	Triallylphenyls tannane (Intermediate)	Allyltributylsta nnane (Standard)	Notes
^{119}Sn	δ (Starting Material)	-40 to -80 ppm (Est.)	-12 ppm	Phenyl is upfield shifting relative to alkyl.
^{119}Sn	δ (5-Coord. Intermediate)	-150 to -250 ppm	-150 to -200 ppm	Coordination expansion causes massive shielding.
^1H	δ (Allylic $-\text{CH}_2-$)	2.0 - 2.5 ppm	1.6 - 1.8 ppm	Phenyl ring current and inductive effect deshields allylic protons.
^1H	$^2J(^{119}\text{Sn}-^1\text{H})$	~60-70 Hz	~50 Hz	Stronger s-character in Sn-C bond for Ph derivatives often increases J-coupling.

Note: Exact shifts vary by solvent and concentration.[2] Values are extrapolated from established organotin trends [4].

References

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Sources

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